

Technical Guide: Molecular Weight of N-Methyl-Laurolactam

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Compound of Interest

Compound Name: 1-Azacyclododecan-2-one, 1-methyl-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of N-methyl-laurolactam, a derivative of the industrially significant monomer laurolactam. The information herein is presented to support research, development, and quality control activities where precise molecular weight is critical.

Chemical Identity and Formula

N-methyl-laurolactam is derived from laurolactam (azacyclotridecan-2-one) through the substitution of the hydrogen atom on the amide nitrogen with a methyl group. This modification is crucial for altering the chemical and physical properties of the parent molecule.

- Laurolactam Molecular Formula: $C_{12}H_{23}NO$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- N-methyl-laurolactam Molecular Formula: $C_{13}H_{25}NO$

The addition of a methyl group (CH_3) and the removal of a hydrogen atom from the nitrogen of laurolactam results in a net addition of CH_2 to the molecular formula.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights provided by the International Union of Pure and Applied

Chemistry (IUPAC) are used for this calculation.

Atomic Weights of Constituent Elements

The table below summarizes the standard atomic weights of the elements present in N-methyl-lauro lactam.

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)
Carbon	C	13	12.011[4]
Hydrogen	H	25	1.008[5][6]
Nitrogen	N	1	14.007[7][8]
Oxygen	O	1	15.999[9][10]

Molecular Weight Calculation

The molecular weight of N-methyl-lauro lactam ($C_{13}H_{25}NO$) is calculated as follows:

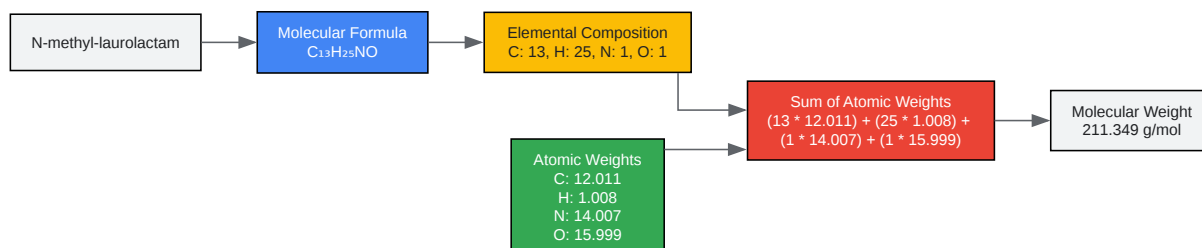
- Carbon: 13 atoms \times 12.011 g/mol = 156.143 g/mol
- Hydrogen: 25 atoms \times 1.008 g/mol = 25.200 g/mol
- Nitrogen: 1 atom \times 14.007 g/mol = 14.007 g/mol
- Oxygen: 1 atom \times 15.999 g/mol = 15.999 g/mol

Total Molecular Weight = 156.143 + 25.200 + 14.007 + 15.999 = 211.349 g/mol

The calculated molecular weight of N-methyl-lauro lactam is 211.35 g/mol (rounded to two decimal places).

Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical process for determining the molecular weight of N-methyl-lauro lactam, starting from the identification of its molecular formula.



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Caption: Logical workflow for calculating the molecular weight of N-methyl-lauro lactam.

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